

Technical Support Center: (R)-4-Methoxy-azepane Hydrochloride

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Compound of Interest

Compound Name: (R)-4-Methoxy-azepane
hydrochloride
Cat. No.: B8211086

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Topic: Stability, Solubilization, and Handling in Solution

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Executive Summary & Compound Profile

Compound: **(R)-4-Methoxy-azepane hydrochloride** Chemical Class: Chiral secondary amine salt (7-membered ring). Primary Stability Risk: Hygroscopicity (Physical) and Carbamate Formation (Chemical, upon free-basing).

This guide addresses the specific challenges of handling **(R)-4-Methoxy-azepane hydrochloride**. While the azepane scaffold is chemically robust, the hydrochloride salt form presents distinct physical stability challenges (hygroscopicity) that can lead to significant concentration errors in biological assays. Furthermore, improper pH manipulation can trigger rapid degradation via atmospheric CO₂ absorption.

Solubilization & Solvent Compatibility

Quick Reference: Solvent Compatibility Table

Solvent	Solubility Rating	Stability Risk	Recommended Use
Water	High (>50 mM)	Low	Preferred for short-term biological assays.
DMSO	High (>50 mM)	Low-Medium	Standard for Cryo-storage. (See FAQ on DMSO oxidation).
Methanol	High	Medium	Good for transfer/dilution; avoid long-term storage (trans-esterification risk is low but possible).
DCM/Chloroform	Low	N/A	Not recommended for the HCl salt. Requires free-basing.[1]
Acetonitrile	Moderate	Low	Useful for HPLC mobile phases.

Frequently Asked Questions (Solubility)

Q: I am observing a "sticky" residue instead of a powder. Is my compound degraded? A: Likely not chemically degraded, but physically compromised.

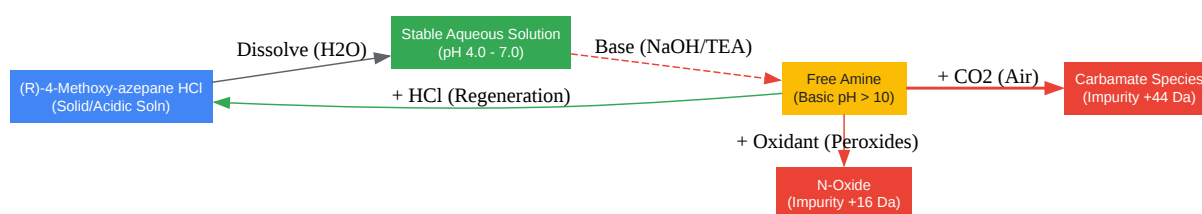
- **Diagnosis:** Azepane HCl salts are hygroscopic.[2] If left exposed to ambient air, they absorb atmospheric moisture, turning into a gum or oil.
- **Impact:** Your molar mass calculations based on the dry weight will be incorrect (underestimating the actual mass due to water weight), leading to lower-than-expected concentrations in your assay.
- **Corrective Action:** Lyophilize the sample to restore the powder form. For precise quantification, determine the water content (Karl Fischer titration) or use Quantitative NMR (qNMR) against an internal standard.

Q: Can I store the stock solution in DMSO at room temperature? A: No. While (R)-4-Methoxy-azepane is relatively stable, DMSO is hygroscopic and can facilitate slow oxidation of secondary amines over time.

- Protocol: Store DMSO stocks at -20°C or -80°C.
- Cycle Limit: Avoid more than 5 freeze-thaw cycles. Repeated condensation introduces water, shifting the saturation point.

Chemical Stability & Degradation Pathways

The following diagram illustrates the critical stability states of the molecule. The transition from Salt to Free Base is the highest-risk step for degradation.



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Figure 1: Stability State Diagram. The HCl salt (Blue) is the stable storage form. Basification (Yellow) exposes the secondary amine to rapid reaction with atmospheric CO₂ to form carbamates (Red).

Troubleshooting: Degradation Scenarios

Scenario 1: LC-MS shows a peak at [M+45]⁺ instead of [M+1]⁺.

- Cause: You have likely formed a Carbamate.
- Mechanism: If you neutralized the HCl salt to perform an extraction or reaction, the resulting free secondary amine reacted with CO₂ in the air.

- Fix: Acidify the solution immediately with dilute HCl. Carbamates are reversible under acidic conditions; decarboxylation will occur, regenerating the parent amine salt.

Scenario 2: Appearance of a peak at $[M+17]^+$.

- Cause: N-Oxidation.
- Mechanism: Secondary amines can oxidize to N-hydroxylamines or nitrones (often mass +16 or +14 shifts depending on the pathway) in the presence of peroxides.
- Source: Old Polyethylene Glycol (PEG) or low-grade Ethers often contain peroxide impurities.
- Prevention: Use only HPLC-grade, inhibitor-free solvents.

Handling & Storage Protocols

Protocol A: Preparation of 10 mM Stock Solution (DMSO)

Objective: Create a stable stock minimizing water uptake.

- Equilibration: Allow the vial of (R)-4-Methoxy-azepane HCl to reach room temperature before opening. This prevents condensation on the cold solid.
- Weighing: Rapidly weigh the required amount. If the solid appears clumpy, assume 5-10% water weight error or dry under high vacuum for 4 hours first.
- Dissolution: Add anhydrous DMSO (molecular sieve treated). Vortex for 30 seconds.
- Storage: Aliquot into amber glass vials (to prevent photochemical degradation, though low risk) with Teflon-lined caps. Store at -20°C .

Protocol B: Handling the "Wet" Solid (Hygroscopicity Management)

Objective: Recover usable material if the salt has turned to oil/gum.

- Dissolve: Dissolve the oily residue in a minimal amount of dry Methanol.
- Precipitate: Add cold Diethyl Ether or MTBE (Methyl tert-butyl ether) dropwise while stirring. The HCl salt should precipitate as a white solid.
- Filtration: Filter rapidly under Argon or Nitrogen atmosphere.
- Drying: Dry in a vacuum desiccator over P_2O_5 or KOH pellets overnight.

Analytical Validation (HPLC Method)

To verify the stability of your solution, use the following standard gradient.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% TFA (Trifluoroacetic acid). Note: TFA is required to protonate the amine and prevent peak tailing.
- Mobile Phase B: Acetonitrile + 0.1% TFA.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 210 nm (Amine absorption is weak; rely on end-absorption) or ELSD/CAD if available.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 50986914, Azepane derivatives. Retrieved from [\[Link\]](#) (Cited for general chemical properties of the azepane ring system).
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